

An In-depth Technical Guide on the Safe Handling of Methyl Vanillate

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Compound of Interest

Compound Name: Methyl vanillate-d3

Cat. No.: B1148041

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Disclaimer: This document provides a comprehensive safety overview for Methyl vanillate (CAS No. 3943-74-6). The information presented is intended to serve as a close proxy for **Methyl vanillate-d3**, as a specific Safety Data Sheet (SDS) for the deuterated isotopologue was not available at the time of this writing. Professionals should handle deuterated compounds with at least the same level of care as their non-deuterated counterparts and consult the direct supplier for a specific SDS.

Substance Identification and Properties

Methyl vanillate is an organic compound that appears as a light yellow to beige powder or granules.^[1] It is the methyl ester of vanillic acid and is used in laboratories, as a flavoring agent, and in the manufacturing of other substances.^{[1][2][3]}

Chemical and Physical Data

The physical and chemical properties of Methyl vanillate are summarized below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₄	[2][4]
Molecular Weight	182.17 g/mol	[4]
CAS Number	3943-74-6	[2][3]
Appearance	Solid. Light yellow powder or granules.[1][5][6]	[1][5][6]
Melting Point	64 - 67 °C (147 - 153 °F)	[2][5]
Boiling Point	285 - 287 °C (545 - 549 °F)	[5]
Solubility	Soluble in chloroform and methanol; insoluble in water.[1][7]	[1][7]
Vapor Pressure	0.002 mmHg @ 25 °C (estimated)	[8]
Stability	Stable under normal handling and storage conditions.[2][5]	[2][5]

Hazard Identification and Classification

Methyl vanillate is classified as a hazardous substance according to the Globally Harmonized System (GHS).[2][3]

GHS Classification

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[2][3]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[2][3]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[2][3]

Hazard Ratings

Rating System	Health	Flammability	Reactivity/Instability	Special
NFPA	2	0	0	-
HMIS III	2	0	0	-

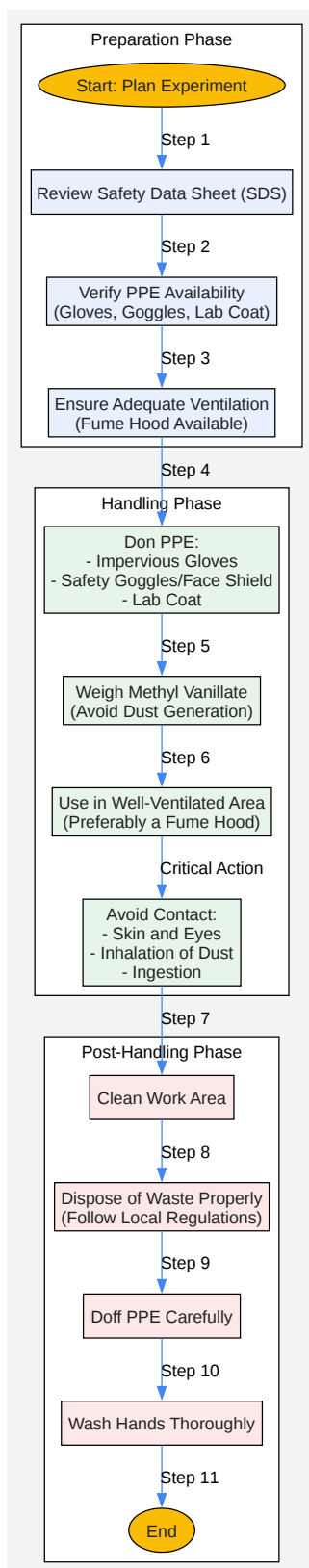
- NFPA Health Hazard 2: Intense or continued exposure could cause temporary incapacitation or possible residual injury unless prompt medical attention is given.[\[2\]](#)
- NFPA Fire Hazard 0: Materials that will not burn.[\[2\]](#)
- NFPA Reactivity 0: Normally stable, even under fire exposure conditions, and are not reactive with water.[\[2\]](#)

Safe Handling and Experimental Protocols

Proper handling and storage are crucial to minimize risks associated with Methyl vanillate.

Personal Protective Equipment (PPE) and Handling Workflow

A standard workflow for handling this chemical involves a sequence of checks and the use of appropriate PPE.



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Workflow for safely handling Methyl vanillate.

Storage and Incompatibilities

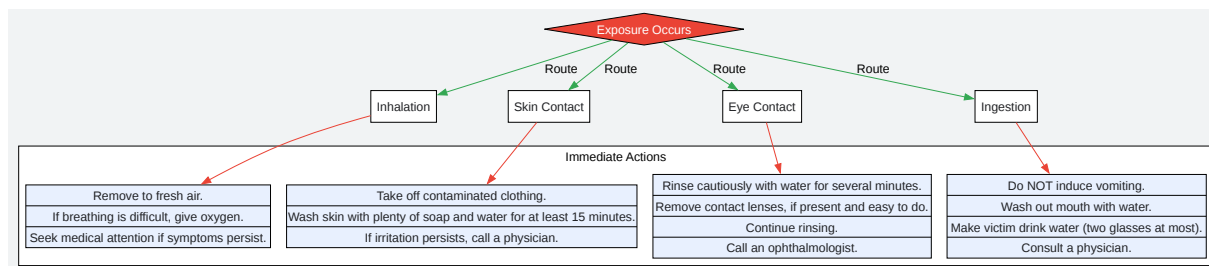
- Storage Conditions: Store in a dry, cool, and well-ventilated area.[2] Keep containers tightly closed when not in use.[2] The recommended storage class is TRGS 510, Class 11 for combustible solids.
- Incompatible Materials: Avoid strong oxidizing agents.[2][5]

Emergency and First-Aid Procedures

In case of exposure, follow these first-aid measures immediately.

First-Aid Response Protocol

The logical flow for responding to an exposure event is outlined below.



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First-aid decision-making for exposure incidents.

Fire-Fighting and Accidental Release

- Fire-Fighting: Use water spray, dry chemical, foam, or carbon dioxide extinguishers.[3]
Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
[5]
- Accidental Release: Ensure adequate ventilation and wear appropriate PPE.[5] Avoid
generating dust. Sweep or shovel spills into a suitable container for disposal according to
local regulations.[2][3]

Toxicological and Ecological Information

The toxicological properties of Methyl vanillate have not been fully investigated.[5]

Summary of Toxicological Data

Endpoint	Result / Finding	Reference
Acute Toxicity	No acute toxicity information is available for this product.[5][6] Mouse LD50 (intravenous) is 180 mg/kg.[8]	[5][6][8]
Skin Corrosion/Irritation	Causes skin irritation.[2][3]	[2][3]
Eye Damage/Irritation	Causes serious eye irritation. [2][3]	[2][3]
Respiratory Irritation	May cause respiratory irritation.[2][3]	[2][3]
Sensitization	No information available.[5] The skin sensitization endpoint was evaluated as being below the Dermal Sensitization Threshold (DST) for reactive materials.[9]	[5][9]
Germ Cell Mutagenicity	Not classified.[2] Based on available data, it does not present a concern for genotoxic potential.[9]	[2][9]
Carcinogenicity	Not classified.[2] No known carcinogenic chemicals are in this product.[6]	[2][6]
Reproductive Toxicity	Not classified.[2] No data available.[6] Systemic exposure is below the TTC for reproductive toxicity.[9]	[2][6][9]

Ecological Data

There is limited information available on the ecological effects of Methyl vanillate. It is advised not to let the product enter drains.[5] No substances are known to be hazardous to the

environment or not degradable in wastewater treatment plants.[6]

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